

Preparation of Nifedipine Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: Nifedipine

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Nifedipine is a dihydropyridine calcium channel blocker widely utilized in cardiovascular research and drug development.[1] Its primary mechanism of action involves the inhibition of L-type calcium channels, leading to vasodilation and a decrease in peripheral vascular resistance.[2] Accurate and reproducible experimental results rely on the correct preparation and storage of Nifedipine stock solutions. These application notes provide detailed protocols for the preparation of Nifedipine stock solutions for use in various laboratory settings.

Physicochemical Properties and Solubility

Nifedipine is a yellow crystalline powder that is practically insoluble in water but soluble in organic solvents.[3][4] It is crucial to protect Nifedipine and its solutions from light to prevent degradation.[5]

Table 1: Physicochemical and Solubility Data for Nifedipine

Property	Value	Reference(s)
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₆	[6]
Molecular Weight	346.3 g/mol	[6]
Appearance	Yellow crystalline solid	[6]
Solubility in DMSO	~30 mg/mL	[6]
Solubility in Ethanol	~3 mg/mL	[6]
Aqueous Solubility	Sparingly soluble	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Nifedipine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Nifedipine in dimethyl sulfoxide (DMSO).

Materials:

- Nifedipine powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer

Procedure:

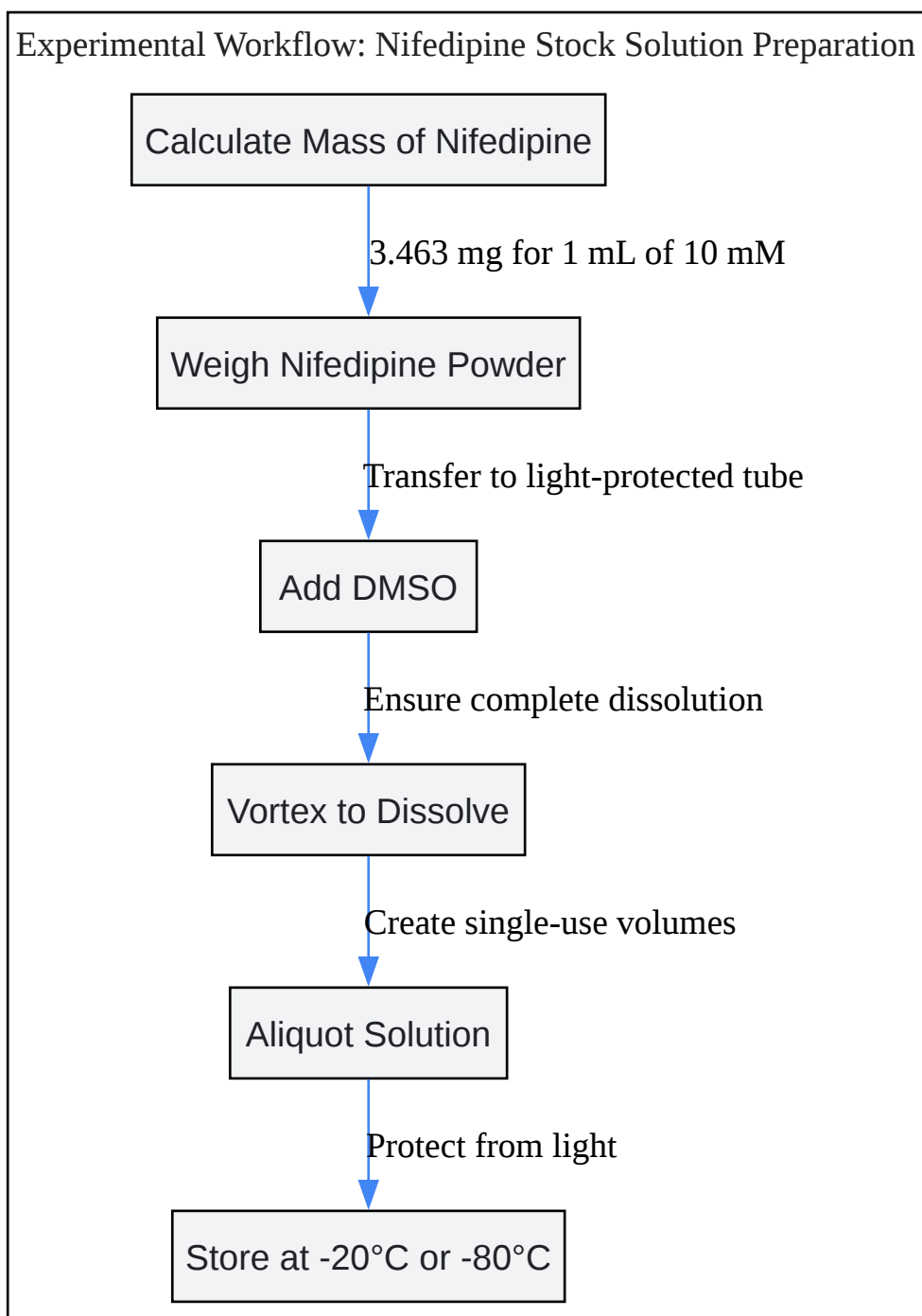
- Calculate the required mass of Nifedipine:

- To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 346.3 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.463 \text{ mg}$
- Weighing:
 - In a chemical fume hood, carefully weigh out 3.463 mg of Nifedipine powder and transfer it to a sterile, light-protected microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the Nifedipine powder.
- Mixing:
 - Securely cap the tube and vortex the solution until the Nifedipine is completely dissolved. Gentle warming (not exceeding 37°C) may aid in dissolution.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in light-protected sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short to medium-term storage (up to 3 months) or at -80°C for long-term storage.^[7]

Table 2: Storage and Stability of Nifedipine Stock Solutions

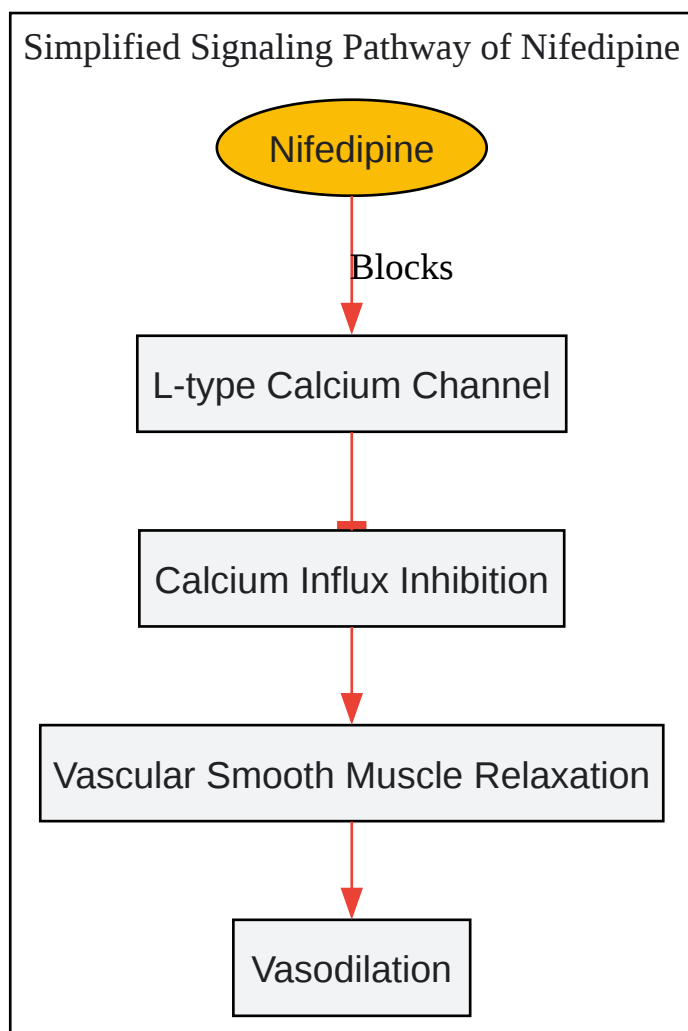
Form	Storage Temperature	Duration	Notes	Reference(s)
Powder	-20°C	≥ 4 years	Store in a dark, dry place.	[6]
Stock Solution in DMSO	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles. Protect from light.	[7]
Aqueous Solution	4°C	Not recommended for more than one day	Prepare fresh for each experiment.	[6]

Mandatory Visualizations



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Caption: Workflow for preparing a Nifedipine stock solution.



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Caption: Nifedipine's mechanism of action.

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